

N-Acetyl-S-phenyl-DL-cysteine-3,3-d2: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Acetyl-S-phenyl-DL-cysteine-3,3-d2*

Cat. No.: B12392840

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Introduction

N-Acetyl-S-phenyl-DL-cysteine-3,3-d2 is the deuterium-labeled form of N-Acetyl-S-phenyl-DL-cysteine, also known as S-phenylmercapturic acid (SPMA). SPMA is a critical urinary biomarker for assessing exposure to benzene, a widespread environmental and industrial pollutant. The deuterated analog serves as an invaluable internal standard for precise quantification in various analytical methodologies, including those utilizing mass spectrometry. This technical guide provides an in-depth overview of the compound's properties, synthesis, analytical protocols, and its role in metabolic pathways.

Core Data Summary

A specific CAS (Chemical Abstracts Service) number for **N-Acetyl-S-phenyl-DL-cysteine-3,3-d2** is not consistently available across chemical suppliers; it is often listed as "Not Available" or "N/A".^{[1][2]} However, the CAS number for the unlabeled parent compound, N-Acetyl-S-phenyl-DL-cysteine, is 20640-68-0.^{[2][3]}

Physical and Chemical Properties

The following tables summarize the key quantitative data for both the deuterated and non-deuterated forms of N-Acetyl-S-phenyl-cysteine.

Property	N-Acetyl-S-phenyl-DL-cysteine-3,3-d2	Reference(s)
Molecular Formula	C ₁₁ H ₁₁ D ₂ NO ₃ S	[1]
Molecular Weight	241.3 g/mol	[1][2]
Isotopic Enrichment	≥99 atom % D	[2][3]
Appearance	Typically a solid	
Storage Conditions	Store at room temperature or 2-8°C, protected from light and moisture.	[2][4]

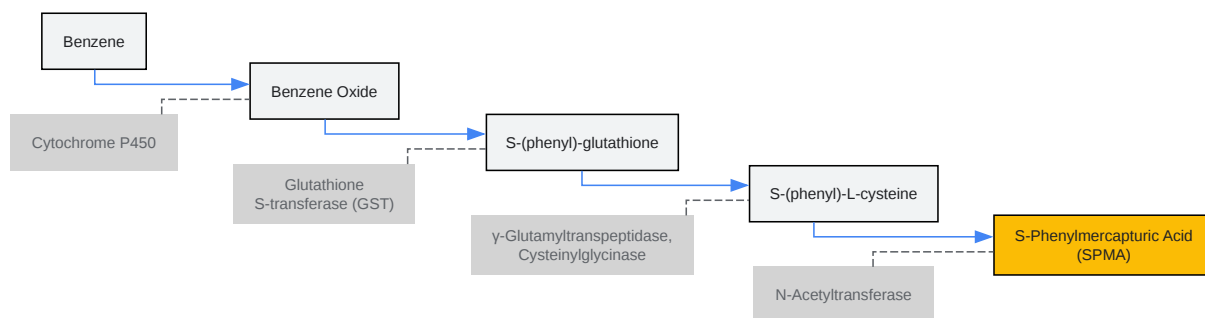
Property	N-Acetyl-S-phenyl-L-cysteine (Non-deuterated)	Reference(s)
Molecular Formula	C ₁₁ H ₁₃ NO ₃ S	[5]
Molecular Weight	239.29 g/mol	[5]
Appearance	White crystalline solid	
Assay (HPLC)	≥98.0%	[5]
Optical Activity	[α] _D -25.0±2.0°, c = 1 in ethanol	[5]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 5 mg/ml	[6]
λ _{max}	254 nm	[6]

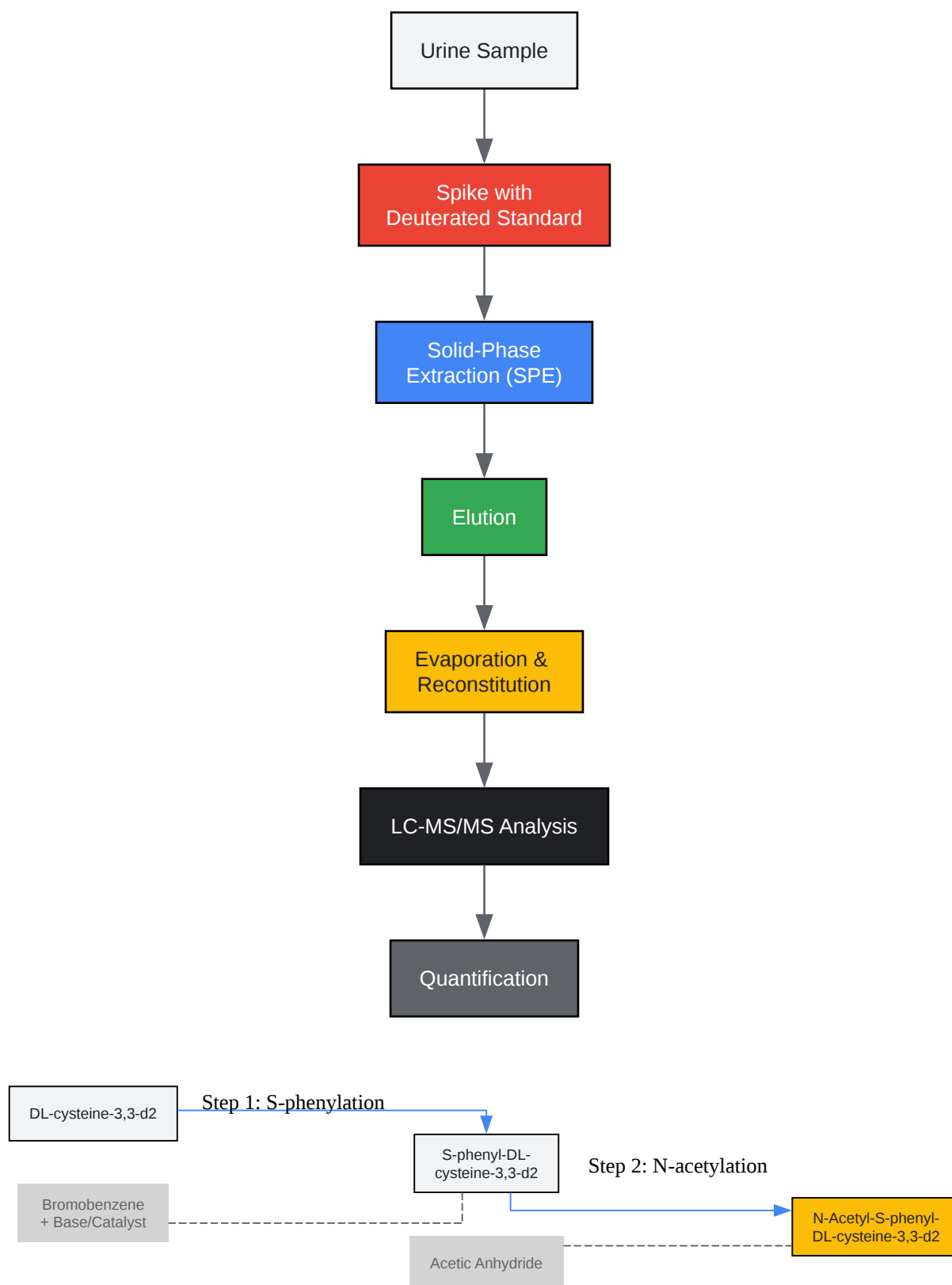
Metabolic Pathway of Benzene to S-Phenylmercapturic Acid (SPMA)

N-Acetyl-S-phenyl-cysteine is not a signaling molecule but rather the end-product of a major detoxification pathway for benzene. The biotransformation of benzene into SPMA is a multi-step process initiated in the liver.

- **Oxidation:** Benzene is first oxidized by cytochrome P450 enzymes to form benzene oxide, a reactive epoxide.
- **Glutathione Conjugation:** Benzene oxide is then conjugated with glutathione (GSH), a reaction catalyzed by glutathione S-transferases (GSTs).
- **Enzymatic Cleavage:** The resulting glutathione conjugate undergoes sequential enzymatic cleavage of the glutamate and glycine residues, leaving the cysteine conjugate.
- **N-Acetylation:** Finally, the cysteine conjugate is N-acetylated by N-acetyltransferase to form S-phenylmercapturic acid (SPMA), which is then excreted in the urine.

This metabolic pathway is crucial for detoxifying benzene and its reactive intermediates. The level of SPMA in urine is a direct indicator of benzene exposure.^[6]





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References

- 1. digitalcommons.wku.edu [digitalcommons.wku.edu]
- 2. Phenylmercapturic Acid | C₁₁H₁₃NO₃S | CID 2723735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pathways of formation of 2-, 3- and 4-bromophenol from bromobenzene. Proposed mechanism for C-S lyase reactions of cysteine conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Suitability of S-phenyl mercapturic acid and trans-trans-muconic acid as biomarkers for exposure to low concentrations of benzene - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Acylase I-catalyzed deacetylation of N-acetyl-L-cysteine and S-alkyl-N-acetyl-L-cysteines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The use of S-phenylmercapturic acid as a biomarker in molecular epidemiology studies of benzene - PubMed [pubmed.ncbi.nlm.nih.gov]
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